

Animal models for 3-methyl-6-morpholinopyrimidin-4(3H)-one testing

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Compound of Interest

Compound Name: 3-methyl-6-morpholinopyrimidin-4(3H)-one

CAS No.: 2310206-61-0

Cat. No.: B2448163

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Application Note: Preclinical Evaluation of **3-methyl-6-morpholinopyrimidin-4(3H)-one** Scaffolds

Executive Summary & Mechanism of Action

The compound **3-methyl-6-morpholinopyrimidin-4(3H)-one** represents a critical pharmacophore in the development of Class I Phosphoinositide 3-kinase (PI3K) and Mammalian Target of Rapamycin (mTOR) inhibitors. The structural integration of a morpholine ring at the C6 position of the pyrimidinone core functions as a key hydrogen-bond acceptor for the hinge region of the ATP-binding pocket in lipid kinases.

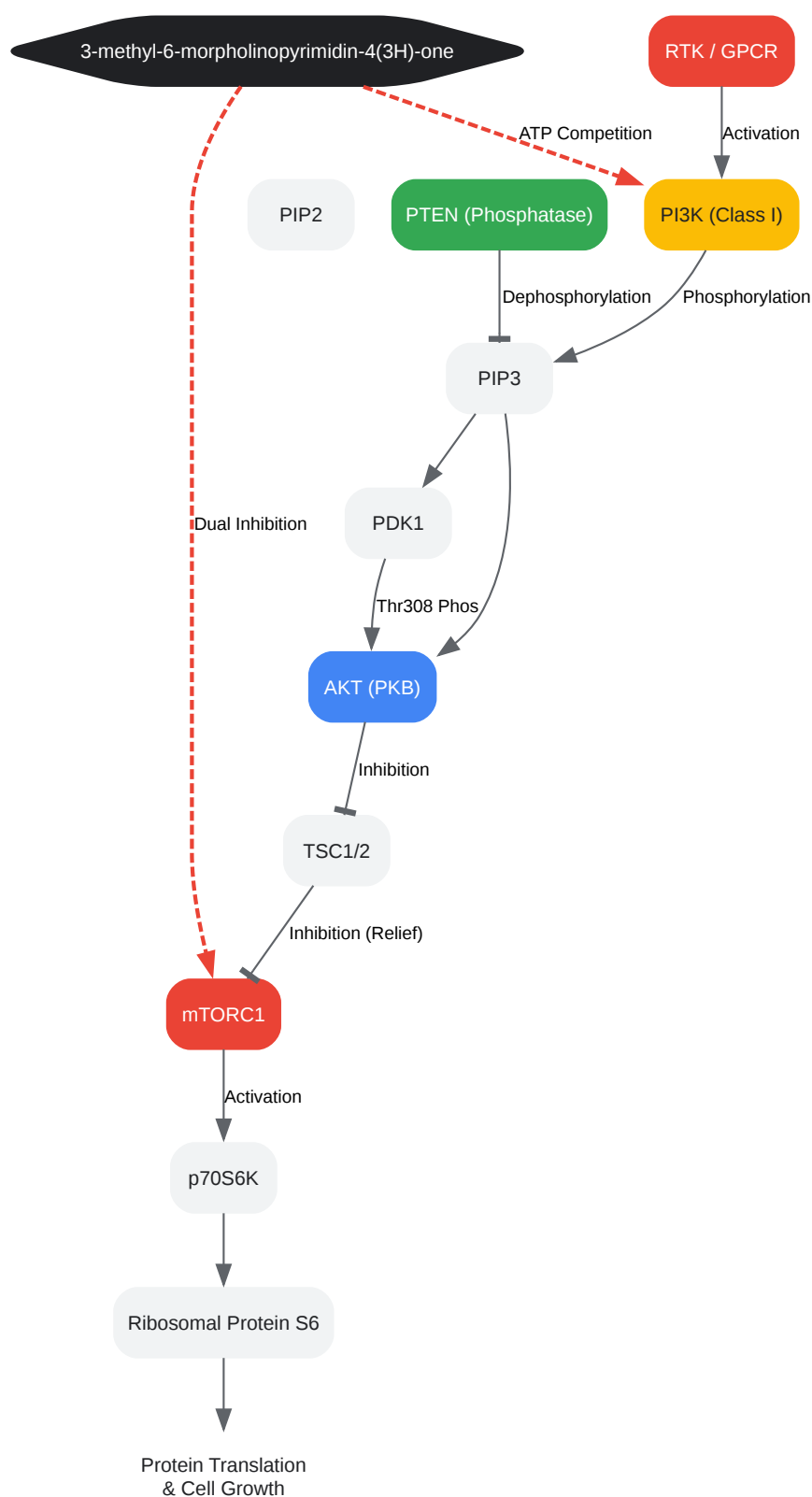
This Application Note details the validation of this scaffold using specific animal models characterized by dysregulated PI3K/AKT/mTOR signaling. The primary objective is to establish a robust testing pipeline that correlates pharmacokinetic (PK) exposure with pharmacodynamic (PD) pathway suppression and phenotypic tumor growth inhibition (TGI).

Mechanism of Action (MoA):

- Target: Dual inhibition of PI3K () and mTOR (mTORC1/mTORC2).
- Binding Mode: ATP-competitive inhibition.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Therapeutic Rationale: Blocking constitutive activation of the AKT signaling cascade, common in PTEN-deficient or PIK3CA-mutated cancers.

Signaling Pathway Visualization

The following diagram illustrates the intervention point of **3-methyl-6-morpholinopyrimidin-4(3H)-one** within the PI3K/AKT/mTOR cascade.



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Figure 1: The compound acts as a dual inhibitor, blocking the conversion of PIP2 to PIP3 and directly inhibiting the mTORC1 complex, preventing downstream S6 phosphorylation.

Validated Animal Models

Selection of the appropriate model is dictated by the genetic drivers of the tumor. The morpholino-pyrimidinone scaffold is most efficacious in models with high basal p-AKT levels.

Model A: PTEN-Deficient Xenograft (Gold Standard)

- Cell Line: U87MG (Glioblastoma) or PC-3 (Prostate).
- Rationale: These lines lack functional PTEN, leading to constitutive PIP3 accumulation and AKT hyperactivation. They are highly sensitive to PI3K/mTOR blockade.
- End point: Tumor Volume (TV) reduction and p-S6 (Ser235/236) suppression.

Model B: PIK3CA-Mutant Xenograft

- Cell Line: MCF-7 (Breast Cancer).
- Rationale: Harbors the PIK3CA (E545K) helical domain mutation. This model validates the compound's selectivity for the alpha-isoform of PI3K.
- Requirement: Requires 17β-estradiol supplementation (0.72 mg/pellet, 60-day release) for tumor take.

Model C: Syngeneic Immunocompetent Model

- Cell Line: 4T1 (Murine Mammary Carcinoma) in BALB/c mice.
- Rationale: PI3K

and

isoforms regulate immune cell function. This model allows assessment of the compound's effect on the tumor microenvironment (TME), specifically T-reg depletion or macrophage polarization, alongside direct cytotoxicity.

Detailed Experimental Protocols

Formulation Strategy

Morpholino-pyrimidinone derivatives often suffer from poor aqueous solubility due to the planar heterocycle. A self-validating formulation protocol is required to ensure consistent bioavailability.

- Vehicle 1 (Standard): 5% DMSO + 40% PEG300 + 5% Tween 80 + 50% Saline.
- Vehicle 2 (Enhanced Bioavailability): 0.5% Methylcellulose (MC) + 0.2% Tween 80 in water (Suspension formulation).
- QC Step: Sonicate for 20 mins at 4°C. Verify particle size <10 μm if using suspension.

Efficacy Study Workflow (U87MG Xenograft)

Step 1: Tumor Induction

- Harvest U87MG cells in log-phase growth.
- Resuspend cells in 100 μL of 1:1 PBS/Matrigel matrix.
- Implant subcutaneously (s.c.) into the right flank of 6-8 week old female BALB/c nu/nu mice.

Step 2: Randomization & Dosing

- Monitor tumor growth until mean volume reaches 150–200 mm³ (approx. 10-14 days).
- Randomize mice into groups (n=8/group) to ensure equal mean tumor volume and variance across groups.
- Dosing Regimen:

- Group A: Vehicle Control (QD, p.o.)
- Group B: Compound Low Dose (10 mg/kg, QD, p.o.)
- Group C: Compound High Dose (30 mg/kg, QD, p.o.)
- Group D: Reference Standard (e.g., Gedatolisib, 10 mg/kg, IV/PO)

Step 3: Data Collection

- Measure tumor dimensions (Length
Width) using digital calipers every 3 days.
- Calculate Tumor Volume:
.
- Weigh mice daily to monitor toxicity (Body Weight Loss >15% requires euthanasia).

Pharmacodynamic (PD) Biomarker Assay

To validate "on-target" activity, tissue must be harvested at the

(time of maximum concentration) of the compound.

- Harvest: Collect tumors 2 hours post-final dose. Snap freeze in liquid nitrogen.
- Lysis: Homogenize in RIPA buffer containing phosphatase inhibitors (Na₃VO₄, NaF).
- Western Blot Targets:
 - p-AKT (Ser473): Readout for mTORC2/PI3K inhibition.
 - p-S6 (Ser235/236): Readout for mTORC1 inhibition (Most sensitive marker).
 - Total AKT/S6: Loading controls.
 - Cleaved PARP: Apoptosis marker.

Data Presentation & Analysis

Expected Efficacy Data (Example)

Group	Dose (mg/kg)	Schedule	Mean Tumor Vol () Day 21	% TGI (Tumor Growth Inhibition)	Body Weight Change (%)
Vehicle	-	QD		-	+2.1%
Low Dose	10	QD		37.6%	-1.5%
High Dose	30	QD		72.0%	-4.8%
Reference	10	QD		75.2%	-6.2%

- Calculation:
- Interpretation: A TGI >60% is generally considered robust efficacy for PI3K inhibitors in this model.

Experimental Workflow Diagram



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Figure 2: Step-by-step preclinical workflow from cell culture to biomarker analysis.

Critical Troubleshooting & Insights

- Hyperglycemia as a Biomarker:

- Insight: PI3K

mediates insulin signaling. Effective inhibition often results in transient hyperglycemia.

- Protocol: Measure fasting blood glucose 2 hours post-dose. A spike >150 mg/dL confirms systemic target engagement, serving as a rapid, inexpensive surrogate biomarker before tumor harvest.
- Solubility vs. Absorption:
 - Insight: Morpholino-pyrimidinones can crystallize in the gut if the vehicle pH is not optimized.
 - Action: If PK variability is high, switch to a lipid-based formulation (e.g., Labrasol/PEG400) rather than simple suspension.
- Feedback Loop Activation:
 - Insight: Inhibition of mTORC1 (S6K) releases the negative feedback loop on IRS-1, potentially causing a paradoxical reactivation of AKT via other kinases.
 - Action: This is why dual inhibition (PI3K+mTOR) is preferred over pure mTOR inhibition. Ensure the compound inhibits p-AKT (Ser473) and not just p-S6.

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